

Diethyl Phthalimidomalonate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Diethyl phthalimidomalonate

Cat. No.: B1346787

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Diethyl Phthalimidomalonate** (CAS No. 5680-61-5). The information is compiled to ensure safe laboratory practices and to provide a quick reference for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

Diethyl phthalimidomalonate is an organic compound characterized by a phthalimide moiety and two ethyl ester groups attached to a malonate structure.^[1] It is typically a white to off-white crystalline solid.^[1]

Table 1: Physical and Chemical Properties of **Diethyl Phthalimidomalonate**

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₅ NO ₆	PubChem[2], CymitQuimica[1]
Molecular Weight	305.28 g/mol	PubChem[2]
Appearance	White to off-white crystalline solid/powder	CymitQuimica[1], ChemicalBook[3]
Melting Point	73-76 °C	ChemicalBook[3]
Boiling Point (Predicted)	425.3 ± 35.0 °C	ChemicalBook[3]
Density (Predicted)	1.340 ± 0.06 g/cm ³	ChemicalBook[3]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.	CymitQuimica[1]
pKa (Predicted)	9.88 ± 0.20	ChemicalBook[3]

Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Diethyl Phthalimidomalonate** is classified with the following hazards:


Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Source: PubChem[2], ChemicalBook[3]

Signal Word: Warning[2][3]

Hazard Pictogram:

-  alt text

(Exclamation Mark)[3]

Safety and Handling Precautions

Adherence to the following precautionary statements is crucial for the safe handling of **Diethyl Phthalimidomalonate**.

Table 3: GHS Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P319	Get medical help if you feel unwell.	
P321	Specific treatment (see supplemental first aid instructions on this label).	
P332+P317	If skin irritation occurs: Get medical help.	
P337+P317	If eye irritation persists: Get medical help.	

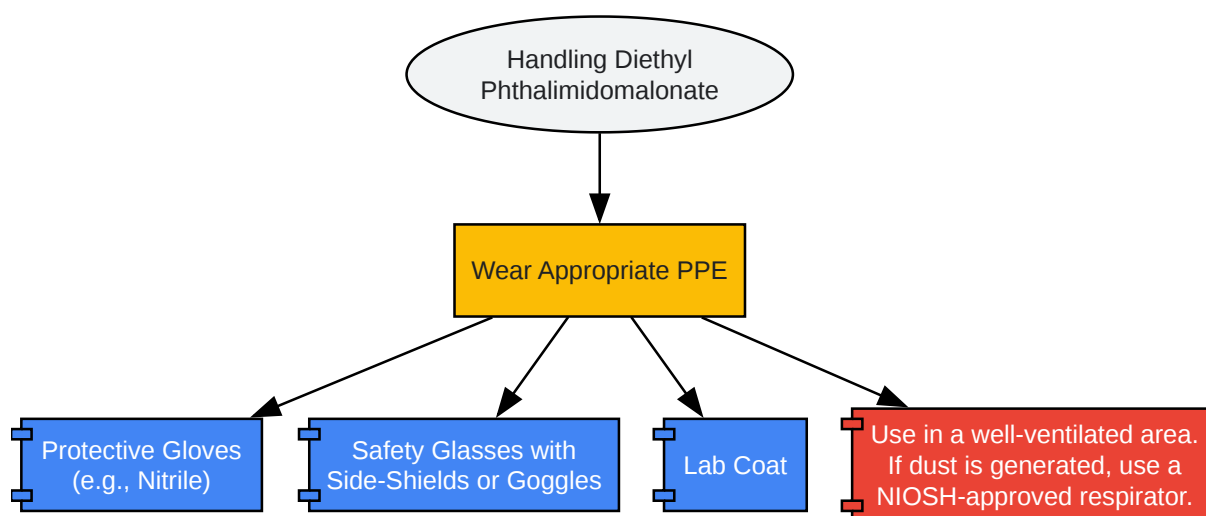
P362+P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Source: PubChem[2], ChemicalBook[3]

Experimental Protocols and Workflows

While specific experimental protocols for toxicity studies are not publicly available, the following workflows derived from safety data provide guidance for safe handling and emergency procedures.

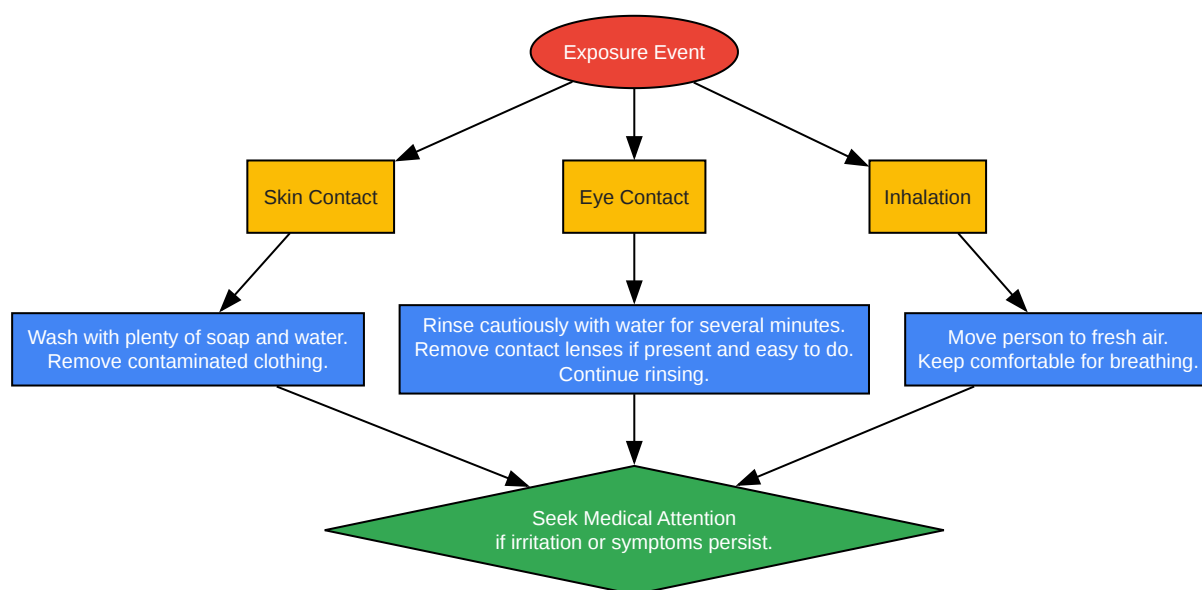
Personal Protective Equipment (PPE) Workflow



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Caption: Recommended Personal Protective Equipment for handling **Diethyl Phthalimidomalonate**.

First Aid Procedures for Exposure



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Caption: First aid workflow for different routes of exposure to **Diethyl Phthalimidomalonate**.

Fire-Fighting and Accidental Release Measures

Detailed fire-fighting and accidental release measures are not specified in the available search results for **Diethyl Phthalimidomalonate**. For related compounds like Diethyl Malonate, standard procedures for combustible liquids are recommended, such as using dry chemical, CO₂, water spray, or alcohol-resistant foam for extinguishing fires.[4][5] For accidental releases, it is generally advised to avoid dust formation, ensure adequate ventilation, and use personal protective equipment.[6] Spills should be contained and collected with an inert absorbent material.[4][5]

Storage and Disposal

Storage: Store in a cool, dry, and well-ventilated area.[4][5] Keep the container tightly closed and store locked up.[2]

Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[4] It should be disposed of at an approved waste disposal plant.[2]

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